

Solubility Profile of 1,4-Benzenedimethanol-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Benzenedimethanol-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,4-Benzenedimethanol-d4**, a deuterated analog of 1,4-Benzenedimethanol. Understanding the solubility of this compound is critical for its application in various research and development areas, including its use as an internal standard in quantitative analysis and in metabolic and pharmacokinetic studies. While specific quantitative solubility data for the deuterated form is not readily available in published literature, the solubility of its non-deuterated counterpart, 1,4-Benzenedimethanol, serves as a strong proxy. The isotopic substitution of hydrogen with deuterium generally has a minimal effect on the overall solubility of a compound in organic solvents.^[1]

Physicochemical Properties

1,4-Benzenedimethanol-d4 is a white solid with a molecular weight of 142.19 g/mol .^[2] The non-deuterated form has a melting point range of 114-118 °C.^{[3][4][5]}

Solubility Data

The following table summarizes the qualitative solubility of 1,4-Benzenedimethanol in various organic solvents. This data is intended to be a reliable estimate for the solubility of **1,4-Benzenedimethanol-d4**.

Solvent Class	Solvent	Solubility
Protic Solvents	Methanol	Soluble[4][6][7], Slightly Soluble[3][4]
Hot Water		Soluble[4][6][7]
Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	Slightly Soluble[3][4]
Ether		Soluble[4][6][7], Very Soluble[8]
Toluene		Soluble[4][6][7], Very Soluble[8]

Experimental Protocol for Solubility Determination

For precise quantitative solubility determination, the following general experimental protocol, based on the isothermal shake-flask method, is recommended.

Objective: To determine the equilibrium solubility of **1,4-Benzenedimethanol-d4** in a specific organic solvent at a controlled temperature.

Materials:

- **1,4-Benzenedimethanol-d4** (of known purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath
- Calibrated analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

- Syringe filters (chemically compatible with the solvent)

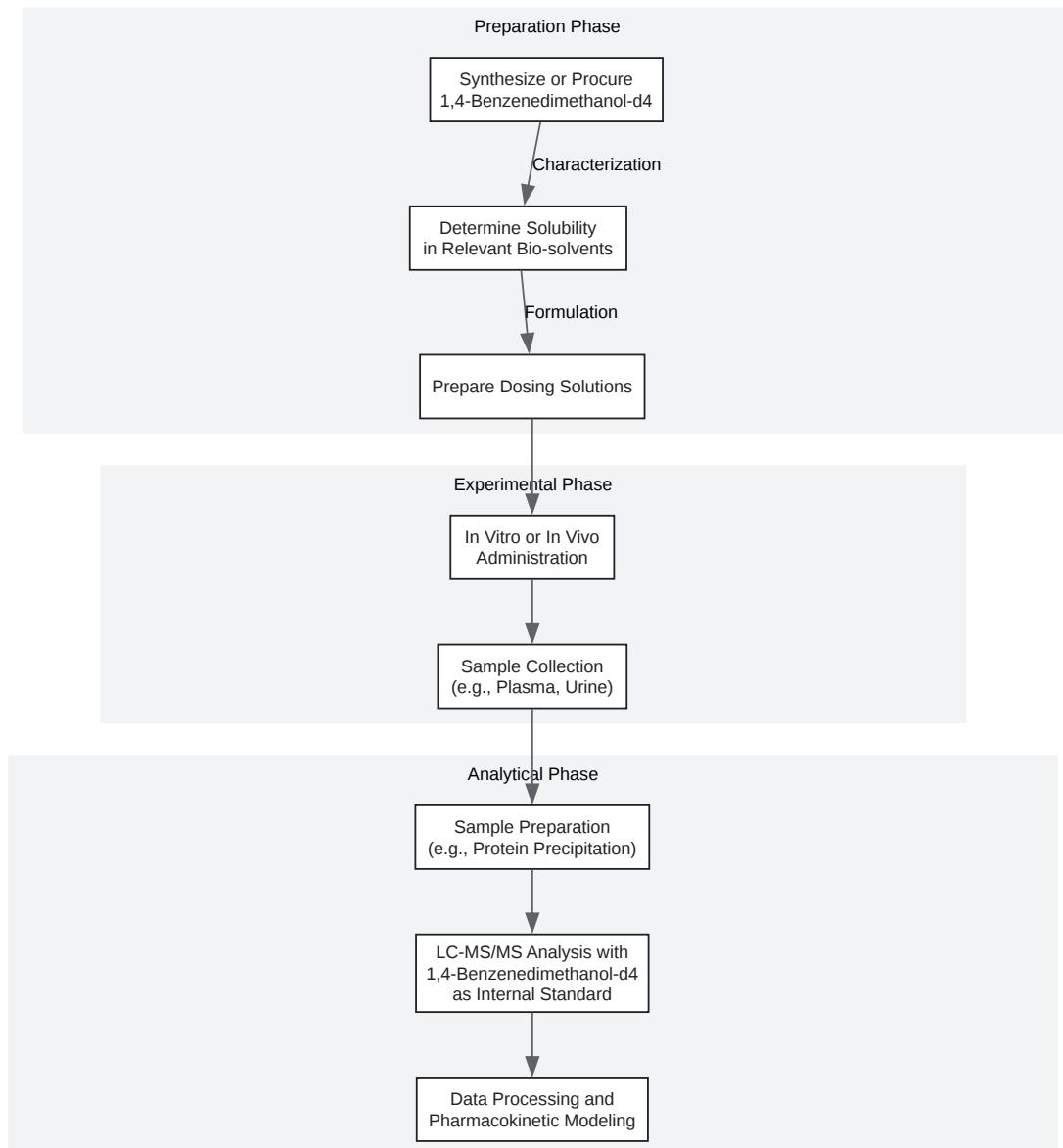
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1,4-Benzenedimethanol-d4** to a known volume of the selected organic solvent in a sealed vial. The excess solid should be clearly visible.
 - Place the vial in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed in the shaker bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Immediately filter the collected supernatant through a chemically compatible syringe filter into a clean vial. This step is crucial to remove any undissolved microparticles.
 - Dilute the filtered solution with the same solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **1,4-Benzenedimethanol-d4** of known concentrations in the selected solvent.
 - Analyze the standard solutions and the diluted sample solution using a validated HPLC or GC method.

- Construct a calibration curve by plotting the analytical response (e.g., peak area) versus the concentration of the standard solutions.
- Determine the concentration of **1,4-Benzenedimethanol-d4** in the diluted sample solution from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by taking into account the dilution factor.
 - The calculated concentration represents the solubility of **1,4-Benzenedimethanol-d4** in the specific solvent at the tested temperature, typically expressed in mg/mL or mol/L.

Logical Workflow for Application in Research

The solubility of deuterated compounds like **1,4-Benzenedimethanol-d4** is a fundamental parameter that influences their application in various research workflows, particularly in drug metabolism and pharmacokinetic (DMPK) studies. The following diagram illustrates a typical workflow where this compound might be utilized.



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Workflow for Utilizing Deuterated Compounds in Research.

This diagram outlines the logical progression from the initial preparation and characterization of the deuterated compound, including the critical step of solubility determination, through to its

use in an experimental setting and subsequent analysis. The distinct mass of **1,4-Benzenedimethanol-d4** makes it an excellent internal standard for quantitative mass spectrometry-based assays, allowing for precise measurement of its non-deuterated counterpart or other analytes in complex biological matrices.

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